

Physical and chemical properties of 1,2-Difluoro-4-iodobenzene

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Compound of Interest

Compound Name: 1,2-Difluoro-4-iodobenzene

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An In-depth Technical Guide to 1,2-Difluoro-4-iodobenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **1,2-Difluoro-4-iodobenzene**. It includes key identifiers, physical and spectroscopic data, safety information, and a discussion of its chemical reactivity and applications, particularly in organic synthesis.

Chemical Identity and Structure

1,2-Difluoro-4-iodobenzene, also known as 3,4-difluoroiodobenzene, is an important fluorinated aromatic compound.^[1] Its structure, featuring two fluorine atoms and an iodine atom on a benzene ring, provides it with unique reactivity, making it a valuable intermediate in the synthesis of complex organic molecules.^[1]

Identifier	Value
IUPAC Name	1,2-difluoro-4-iodobenzene[2][3]
CAS Number	64248-58-4[2][3][4][5][6]
Molecular Formula	C ₆ H ₃ F ₂ I[2][6]
Molecular Weight	239.99 g/mol [2][6]
InChI Key	KSASJELKLBIMSG-UHFFFAOYSA-N[2][3][6]
SMILES	C1=CC(=C(C=C1I)F)F[2][6]
Synonyms	3,4-Difluoriodobenzene, 1,2-Difluoro-4-iodobenzene, 3,4-Difluorophenyl iodide[2][6][7][8]

Physical Properties

The physical characteristics of **1,2-Difluoro-4-iodobenzene** are summarized in the table below. It is typically a clear, colorless to slightly colored liquid or a low-melting solid.[9][10]

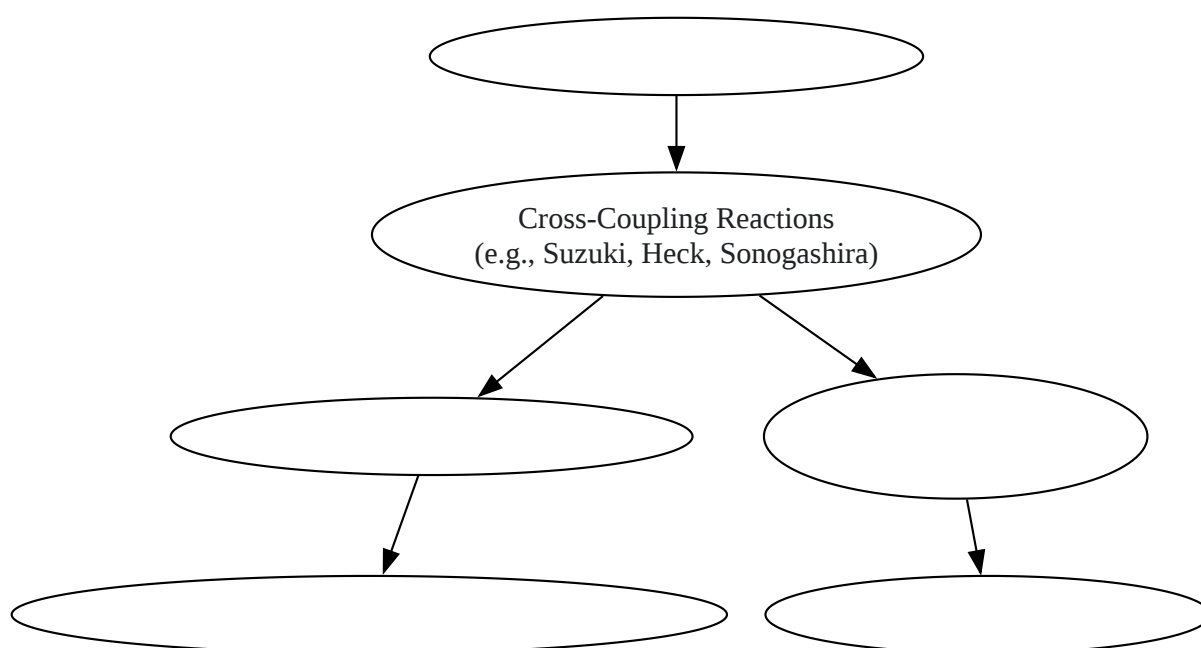
Property	Value
Appearance	Clear colorless to pink or slightly brown liquid; Light yellow to dark red solid (below 25°C)[9][10]
Boiling Point	177-178 °C (lit.)[5][10]
Melting Point	32°C to 35°C[9]
Density	1.99 g/mL at 25 °C (lit.)[5]
Refractive Index (n _{20/D})	1.558 (lit.)[5]
Flash Point	163 °F (72.8 °C)[5][10]
Water Solubility	Insoluble[10]

Chemical Properties and Reactivity

1,2-Difluoro-4-iodobenzene is a versatile building block in organic synthesis, primarily due to the reactivity of the carbon-iodine bond.^[1] The presence of the fluorine atoms influences the electronic properties of the benzene ring, enhancing its utility in various reactions.^[1]

Key Reactions:

- **Cross-Coupling Reactions:** It is an excellent substrate for various metal-catalyzed cross-coupling reactions, such as Suzuki, Heck, and Sonogashira couplings.^[1] The iodine atom serves as a reactive site for the introduction of new carbon-carbon or carbon-heteroatom bonds.^[1]
- **Aromatization Reactions:** This compound can be utilized in aromatization reactions.^[5]
- **Intermediate for Complex Molecules:** Due to its reactivity, it is a crucial intermediate in the synthesis of pharmaceuticals and advanced materials, including those used in organic light-emitting diodes (OLEDs).^[1] The fluorine atoms can improve the metabolic stability, efficacy, and lipophilicity of drug candidates.^[1]



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Diagram 1: Role as a synthetic building block.

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **1,2-Difluoro-4-iodobenzene**.

Spectroscopy	Data Highlights
^1H NMR	Spectra available, shows signals in the aromatic region.
^{13}C NMR	Spectra available from sources like Sigma-Aldrich. [2]
Mass Spectrometry (GC-MS)	A molecular ion peak corresponding to its molecular weight is observed. [2]
IR Spectroscopy	Characteristic peaks for C-F and C-I bonds, as well as aromatic C-H and C=C stretching.

Experimental Protocols

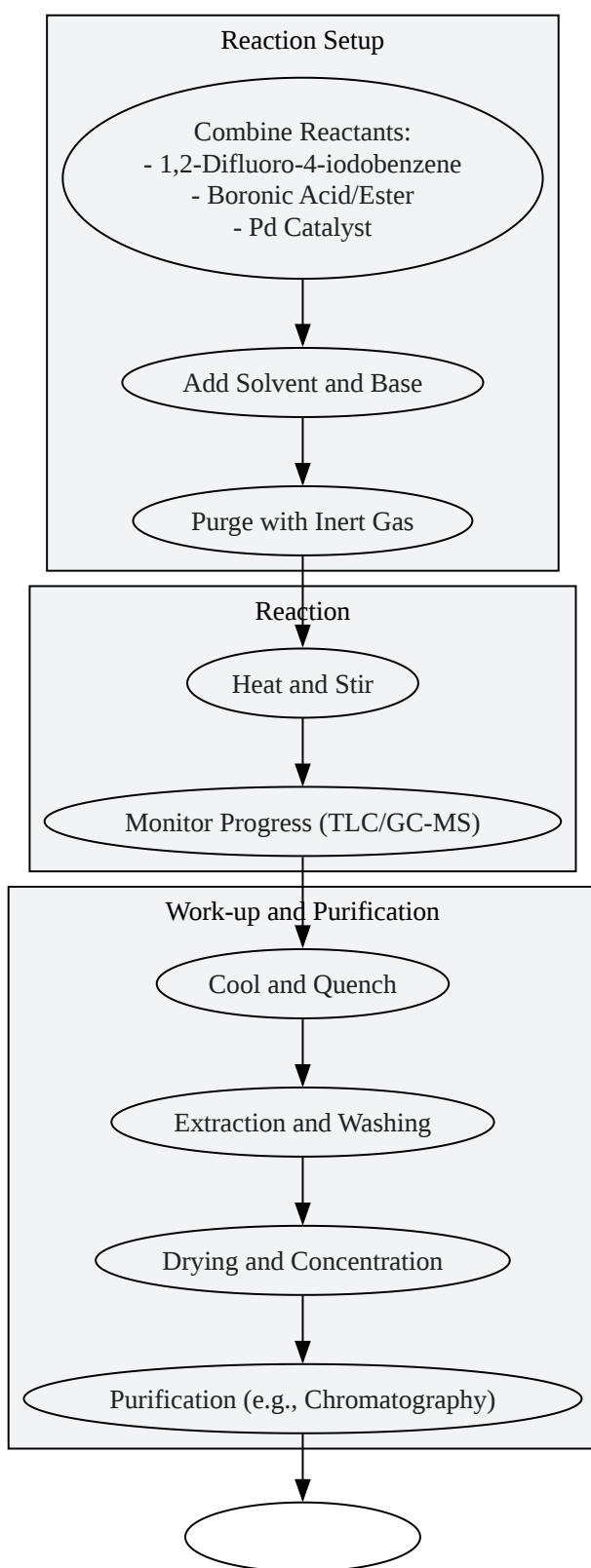
General Protocol for Suzuki Cross-Coupling Reaction:

The Suzuki reaction is a widely used method for forming carbon-carbon bonds. A general procedure using **1,2-Difluoro-4-iodobenzene** is outlined below. Note: This is a generalized protocol and specific conditions may vary based on the coupling partner and desired product. Researchers should consult relevant literature for optimized procedures.

- **Reactant Preparation:** In a reaction vessel, combine **1,2-Difluoro-4-iodobenzene** (1 equivalent), a boronic acid or ester derivative (1.1-1.5 equivalents), and a palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, 1-5 mol%).
- **Solvent and Base Addition:** Add a suitable solvent system (e.g., toluene, dioxane, or a mixture with water) and a base (e.g., K_2CO_3 , Cs_2CO_3 , or Na_2CO_3 , 2-3 equivalents).
- **Reaction Execution:** Purge the mixture with an inert gas (e.g., argon or nitrogen) and heat to the desired temperature (typically 80-110 °C) with stirring. Monitor the reaction progress

using techniques like TLC or GC-MS.

- **Work-up and Purification:** Upon completion, cool the reaction mixture to room temperature. Dilute with an organic solvent and wash with water or brine. Dry the organic layer over an anhydrous salt (e.g., MgSO_4 or Na_2SO_4), filter, and concentrate under reduced pressure. The crude product can then be purified using column chromatography, recrystallization, or distillation.



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Diagram 2: Suzuki cross-coupling workflow.

Safety and Handling

1,2-Difluoro-4-iodobenzene is considered a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated area or fume hood.^{[7][11]}

Hazard Class	GHS Classification
Skin Corrosion/Irritation	Category 2 (Causes skin irritation) ^{[2][7]}
Serious Eye Damage/Irritation	Category 2A (Causes serious eye irritation) ^{[2][7]}
Specific Target Organ Toxicity (Single Exposure)	Category 3 (May cause respiratory irritation) ^{[2][7]}
Flammability	Combustible liquid ^[7]

Precautionary Statements:

- Prevention: Wear protective gloves, clothing, and eye/face protection.^{[7][11]} Wash skin thoroughly after handling.^{[7][11]} Avoid breathing fumes, mist, or vapors.^[7] Keep away from heat, sparks, and open flames.^[7]
- Response: In case of skin contact, wash with plenty of soap and water.^[11] If in eyes, rinse cautiously with water for several minutes.^[11] If inhaled, move to fresh air.^[11]
- Storage: Store in a well-ventilated place and keep the container tightly closed.^[11]
- Disposal: Dispose of contents/container to an approved waste disposal plant.^[11]

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References

- 1. nbinnno.com [nbinnno.com]

- 2. 1,2-Difluoro-4-iodobenzene | C₆H₃F₂I | CID 2724444 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,2-Difluoro-4-iodobenzene | 64248-58-4 [sigmaaldrich.com]
- 4. cphi-online.com [cphi-online.com]
- 5. 1,2-Difluoro-4-iodobenzene | 64248-58-4 [chemicalbook.com]
- 6. 1,2-Difluoro-4-iodobenzene, 99% | Fisher Scientific [fishersci.ca]
- 7. synquestlabs.com [synquestlabs.com]
- 8. 3,4-difluoro-1-iodobenzene; 3,4-difluoro iodobenzene; 4-iodo-1,2-difluorobenzene; 1,2-Difluoro-4-iodo-benzene; 1-iodo-3,4-difluoro-benzene | Chemrio [chemrio.com]
- 9. indiamart.com [indiamart.com]
- 10. echemi.com [echemi.com]
- 11. fishersci.com [fishersci.com]
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